

Monosodium Methylarsonate: A Technical Examination of its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium methylarsonate

Cat. No.: B1682101

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Monosodium methylarsonate (MSMA) is an organoarsenical compound that has been primarily used as a post-emergent herbicide. This technical guide provides a detailed overview of its chemical properties and molecular structure, intended to serve as a comprehensive resource for the scientific community.

Core Chemical and Physical Properties

MSMA is the monosodium salt of methylarsonic acid. It is a white, crystalline, odorless solid at room temperature.^{[1][2]} The compound is highly soluble in water, a property that facilitates its use in aqueous formulations for agricultural applications.^{[2][3]}

Property	Value	Source
Chemical Formula	CH ₄ AsNaO ₃	[4]
Molecular Weight	161.95 g/mol	[1][5][6][7]
Melting Point	113-116 °C (decomposes)	[1][8]
Water Solubility	≥ 100 mg/mL at 22 °C	[8]
Vapor Pressure	1 x 10 ⁻⁷ mm Hg	[1]
pKa ₁ (of Methylarsonic Acid)	4.1	[9]
pKa ₂ (of Methylarsonic Acid)	8.94	[9]

Molecular Structure

The molecular structure of monosodium methylarsonate consists of a central arsenic atom bonded to a methyl group, two oxygen atoms, and a hydroxyl group, with a sodium ion associated with one of the oxygen atoms.

Chemical Identifiers:

Identifier	Value
CAS Number	2163-80-6
IUPAC Name	Sodium;hydroxy(methyl)arsinate
SMILES	C--INVALID-LINK--(O)[O-].[Na+]

Detailed crystallographic data, including precise bond lengths and angles for monosodium methylarsonate, are not readily available in the public domain. Such data would require dedicated X-ray diffraction studies.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and identification of MSMA. While a comprehensive public database of its spectra is not available, typical spectroscopic

characteristics can be inferred.

Infrared (IR) Spectroscopy: An FTIR spectrum of monosodium methylarsonate is available on PubChem, though detailed peak assignments are not provided.^[10] Key absorptions would be expected for As=O, As-C, C-H, and O-H stretching and bending vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: A single peak corresponding to the methyl protons would be expected. The chemical shift would be influenced by the electronegativity of the arsenic atom and the solvent used.
- ¹³C NMR: A single resonance for the methyl carbon would be anticipated.

Mass Spectrometry: The mass spectrum of MSMA would show the molecular ion peak and fragmentation patterns corresponding to the loss of methyl, hydroxyl, and oxygen-containing fragments. A detailed fragmentation analysis would provide further confirmation of its structure.

Experimental Protocols

Standardized methods are employed to determine the physicochemical properties of chemical compounds like MSMA.

Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity. A common method involves using a melting point apparatus where a small, powdered sample in a capillary tube is heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded. For high-purity compounds, this range is typically narrow.

Water Solubility Determination (OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, No. 105, describes two primary methods for determining water solubility: the column elution method and the flask method.

- **Flask Method:** A supersaturated solution of the substance in water is prepared and allowed to equilibrate at a constant temperature with stirring. The concentration of the substance in

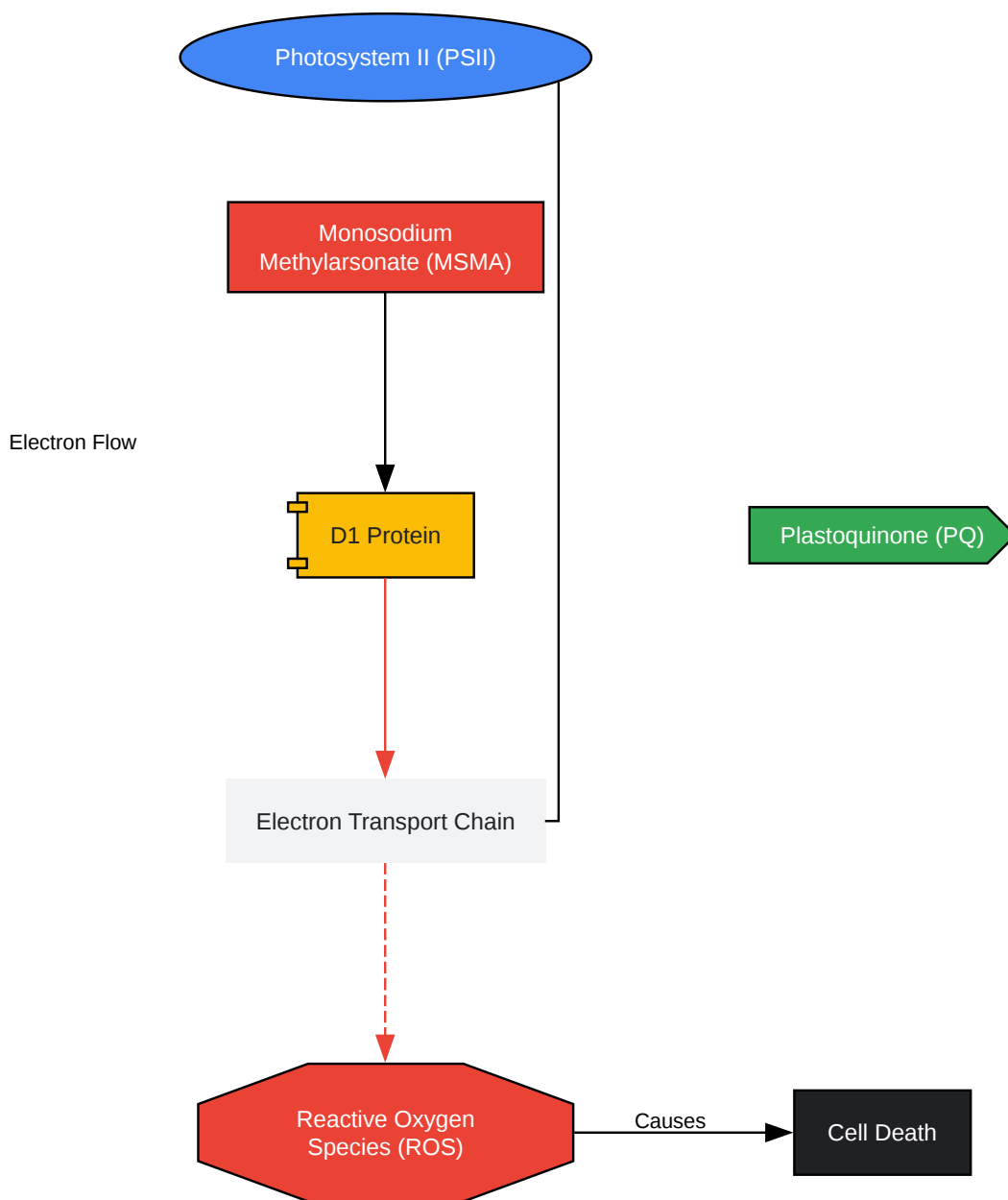
the aqueous phase is then determined by a suitable analytical method after separation of the undissolved solid. This method is suitable for substances with solubilities above 10^{-2} g/L.

- **Column Elution Method:** A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored until it reaches a plateau, which represents the saturation solubility. This method is appropriate for substances with low solubility.

Biological Activity and Signaling Pathway

Monosodium methylarsonate functions as a herbicide by inhibiting photosynthesis in susceptible plants.^[11] The primary target is Photosystem II (PSII), a key protein complex in the thylakoid membranes of chloroplasts.

MSMA is believed to interfere with the electron transport chain within PSII. Specifically, it is thought to bind to the D1 protein of the PSII complex, thereby blocking the transfer of electrons. This disruption halts the production of ATP and NADPH, which are essential for carbon dioxide fixation and plant growth. The blockage of electron flow also leads to the formation of reactive oxygen species, which cause lipid peroxidation and membrane damage, ultimately leading to cell death.



[Click to download full resolution via product page](#)

Figure 1. Proposed mechanism of MSMA-induced inhibition of Photosystem II.

Conclusion

Monosodium methylarsonate is a well-characterized organoarsenical herbicide with defined chemical and physical properties. Its mode of action is primarily through the disruption of

photosynthetic processes in plants. While its basic chemical structure is known, further research, particularly X-ray crystallographic studies, would provide a more detailed understanding of its three-dimensional structure and could aid in the design of more selective and less environmentally persistent herbicides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scienceopen.com [scienceopen.com]
- 2. Photosystem II Inhibitors | Herbicide Symptoms [ucanr.edu]
- 3. Monosodium methylarsonate [sitem.herts.ac.uk]
- 4. Effects of arsenic on growth and photosystem II (PSII) activity of *Microcystis aeruginosa* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. www2.lsuagcenter.com [www2.lsuagcenter.com]
- 6. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. researchgate.net [researchgate.net]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Monosodium methanearsonate | CH₄AsNaO₃ | CID 23664719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Monosodium Methylarsonate: A Technical Examination of its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682101#monosodium-methylarsonate-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com